

Essential Safety and Handling Guidelines for AI-4-57

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AI-4-57

Cat. No.: B605250

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling and disposal of **AI-4-57**, a novel small molecule inhibitor. The content herein is intended to supplement, not replace, comprehensive laboratory safety protocols and a thorough risk assessment by qualified personnel.

Immediate Safety and Handling Information

AI-4-57 is an allosteric inhibitor of the interaction between Core-Binding Factor β (CBF β)-Smooth Muscle Myosin Heavy Chain (SMMHC) and Runt-related transcription factor 1 (RUNX1).^{[1][2]} As with any research chemical with an incomplete toxicological profile, caution should be exercised at all times. The following guidelines are based on general laboratory safety principles for handling compounds of unknown toxicity.

Physicochemical and Storage Data

A summary of the known quantitative data for **AI-4-57** hydrochloride is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₂ ClN ₃ O	[3]
Molecular Weight	261.71 g/mol	[3]
CAS Number	63053-14-5 (free base)	[3]
Storage Conditions	Short term: 0°C; Long term: -20°C, desiccated	[3]
Solubility	DMSO	[3]
Purity	>98% by HPLC	[3]
IC ₅₀	22 µM for CBFβ-SMMHC-RUNX1 interaction	[1][2][4]

Personal Protective Equipment (PPE)

Given the absence of a specific Safety Data Sheet (SDS), a conservative approach to PPE is mandatory. The following represents the minimum required PPE when handling **AI-4-57** in solid or solution form.

Minimum PPE Requirements:

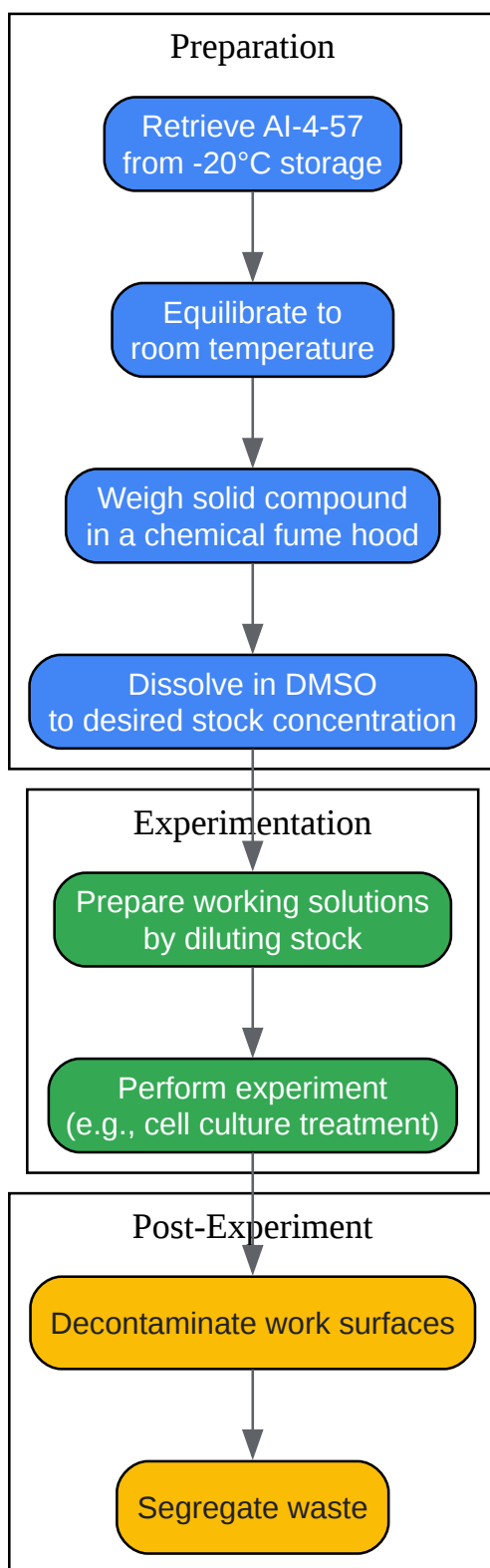
- Eye Protection: Chemical safety goggles.
- Hand Protection: Nitrile gloves.
- Body Protection: A lab coat is required.
- Respiratory Protection: When handling the solid compound outside of a certified chemical fume hood, a properly fitted respirator is recommended to prevent inhalation of airborne particles.

Operational and Disposal Plans

A clear and concise workflow for the handling and disposal of **AI-4-57** is essential to maintain a safe laboratory environment.

Experimental Workflow

The following diagram outlines the standard operating procedure for preparing and using **AI-4-57** in a laboratory setting.

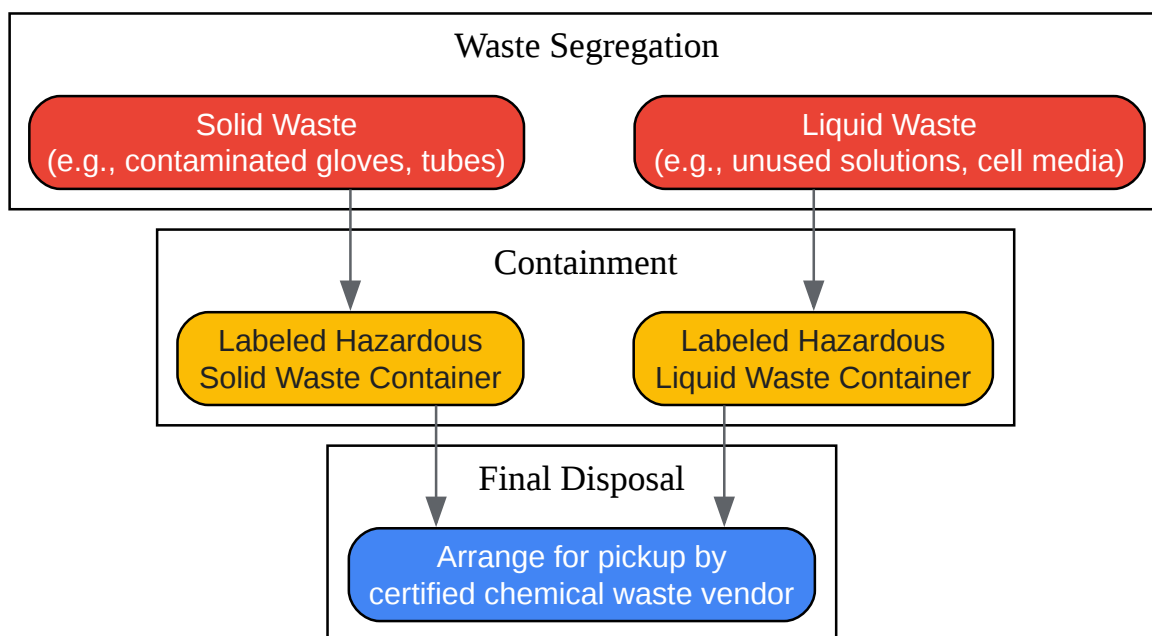


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Caption: Standard laboratory workflow for the preparation and use of **AI-4-57**.

Disposal Plan

Proper disposal of chemical waste is critical to prevent environmental contamination and ensure regulatory compliance.



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Caption: Waste disposal plan for materials contaminated with **AI-4-57**.

Experimental Protocols

Detailed methodologies for key experiments involving **AI-4-57** are crucial for reproducibility and safety.

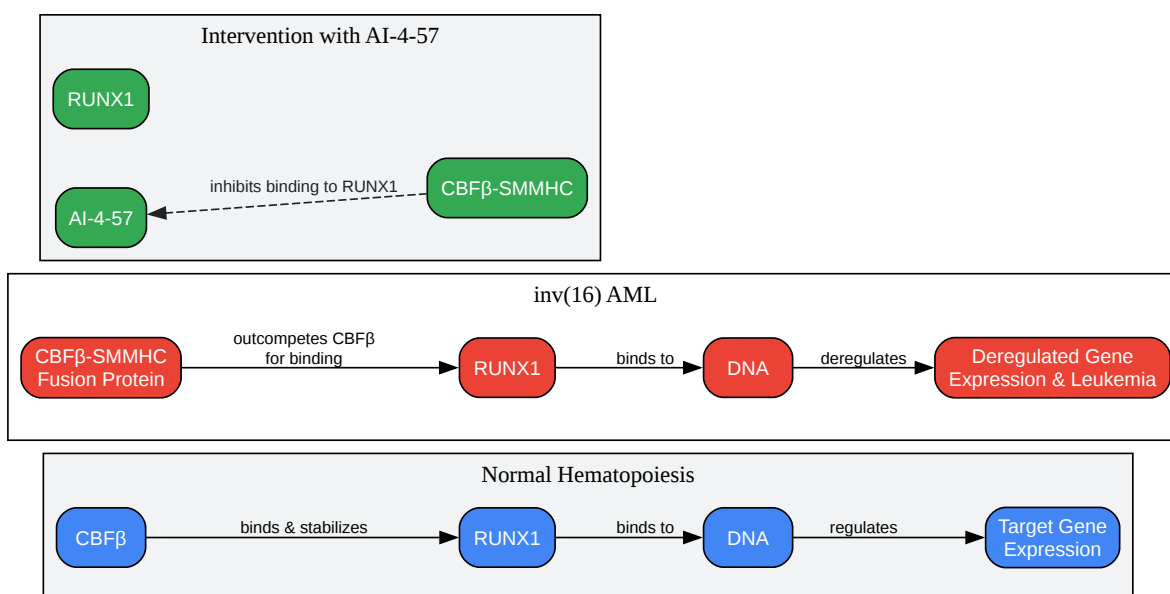
Protocol for Solubilizing **AI-4-57**:

- Retrieve the vial of **AI-4-57** hydrochloride from -20°C storage and allow it to equilibrate to room temperature before opening to prevent condensation.
- In a certified chemical fume hood, weigh the desired amount of the solid compound.

- Add the appropriate volume of dimethyl sulfoxide (DMSO) to achieve the desired stock concentration.[3]
- Vortex the solution until the compound is fully dissolved.
- Store the stock solution at -20°C or -80°C for long-term use.

AI-4-57 Signaling Pathway

AI-4-57 functions by disrupting a key protein-protein interaction in certain types of leukemia.[2]



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Caption: Mechanism of action of **AI-4-57** in inhibiting the oncogenic CBFβ-SMMHC/RUNX1 interaction.

Disclaimer: The information provided is based on publicly available data and general laboratory safety principles. A specific Safety Data Sheet (SDS) for **AI-4-57** was not found. It is the responsibility of the user to conduct a thorough risk assessment before handling this compound. Always consult your institution's Environmental Health and Safety (EHS) department for guidance on the handling and disposal of novel research chemicals.

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